

A Technical Guide to the Physicochemical Properties of 2-Nitroaniline

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Compound of Interest

Compound Name: 2-Nitroaniline

Cat. No.: B044862

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive data and experimental protocols related to the melting and boiling points of **2-nitroaniline**. The information is curated to support research, development, and quality control activities involving this compound.

Data Presentation: Physicochemical Properties of 2-Nitroaniline

2-Nitroaniline is an organic compound with the chemical formula $C_6H_6N_2O_2$. It presents as an orange solid and is a precursor in the synthesis of various pharmaceuticals and dyes.^[1] Accurate data on its melting and boiling points are critical for its application and for safety in handling. The following table summarizes these key physical properties.

Property	Value	Units	Notes
Melting Point	71.5	°C	
	160.7	°F	
	344.6	K	
Boiling Point	284	°C	At 760 mmHg
	543	°F	At 760 mmHg
	557	K	At 760 mmHg

Experimental Protocols

The determination of melting and boiling points is fundamental to the characterization of a pure substance. Below are detailed methodologies for these key experiments as they would be applied to **2-nitroaniline**.

Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a very narrow temperature range. The following protocol is a standard method for determining the melting point of **2-nitroaniline**.

Materials:

- **2-Nitroaniline** sample
- Capillary tubes
- Melting point apparatus (e.g., Thiele tube with high-boiling point oil like paraffin oil, or a digital melting point apparatus)
- Thermometer
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of **2-nitroaniline** is finely ground into a powder using a mortar and pestle.
- **Capillary Tube Packing:** The powdered sample is packed into a capillary tube to a height of about 5 mm.
- **Apparatus Setup:** The capillary tube is placed in the melting point apparatus, ensuring the sample is aligned with the heating block or immersion oil and the thermometer bulb.
- **Heating:** The apparatus is heated gently. As the temperature approaches the expected melting point of **2-nitroaniline** (around 71°C), the heating rate is slowed to approximately 1-2°C per minute to ensure thermal equilibrium.
- **Observation and Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range. For pure **2-nitroaniline**, this range should be narrow.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid and the liquid changes into a vapor.

Materials:

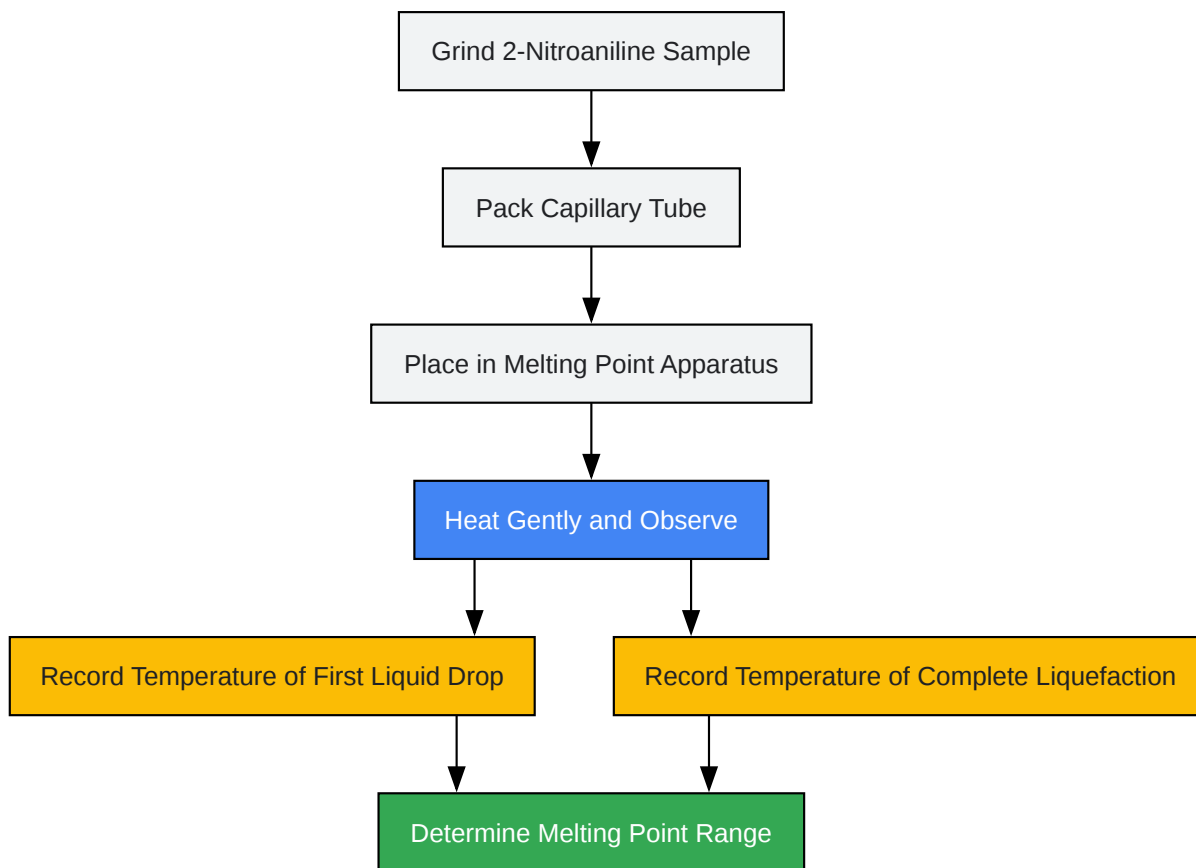
- **2-Nitroaniline** sample
- Small test tube or boiling tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath with a high-boiling point oil)
- Beaker
- Stand and clamp

Procedure:

- **Sample Preparation:** A small amount of **2-nitroaniline** is placed in a small test tube.
- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is placed in the test tube with the open end down.
- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the bottom of the test tube is level with the thermometer bulb. This assembly is then clamped and immersed in an oil bath.
- **Heating:** The oil bath is heated gently. As the temperature rises, air trapped in the capillary tube will bubble out.
- **Observation and Recording:** Heating is continued until a steady stream of bubbles emerges from the capillary tube. The heat is then removed, and the oil bath is allowed to cool slowly. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point of **2-nitroaniline**.^[2]

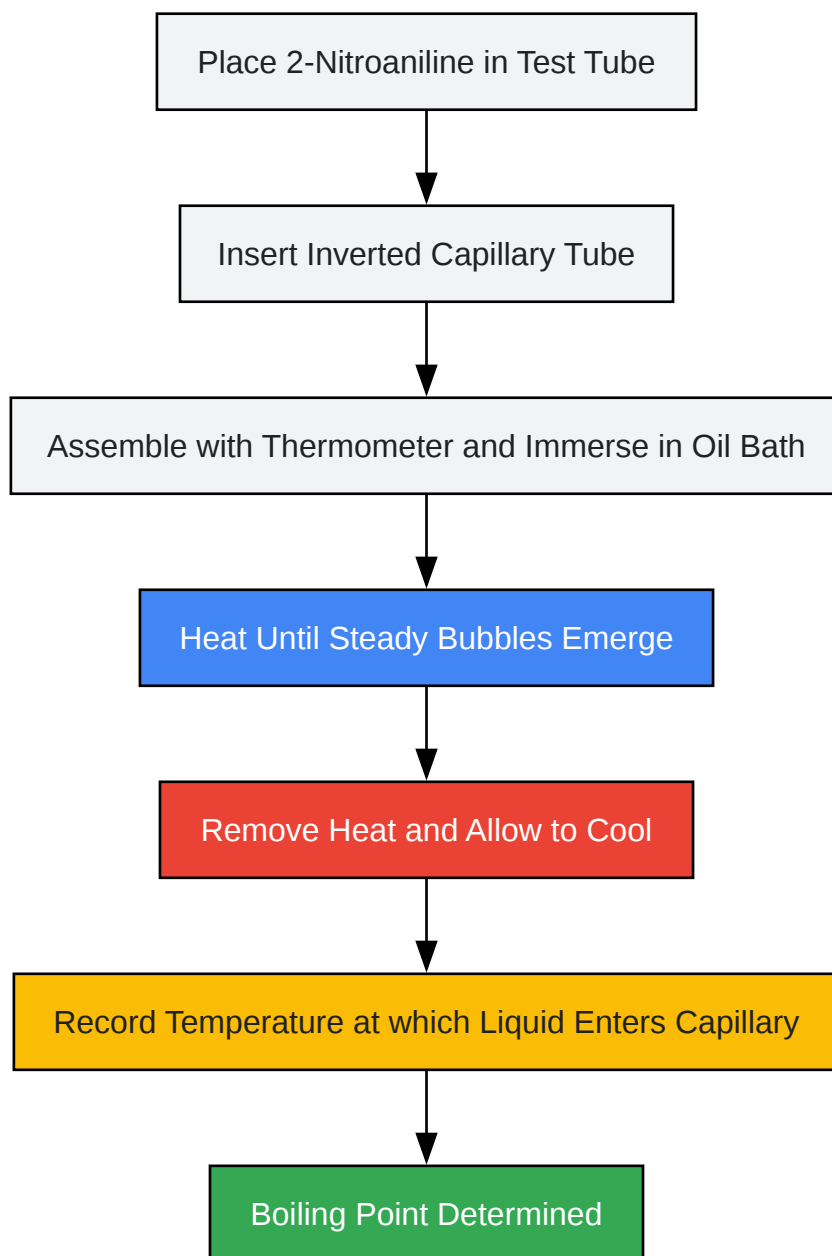
Visualizations

The following diagrams illustrate key experimental workflows and the synthesis of **2-nitroaniline**.



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Caption: Workflow for the determination of the melting point of **2-Nitroaniline**.

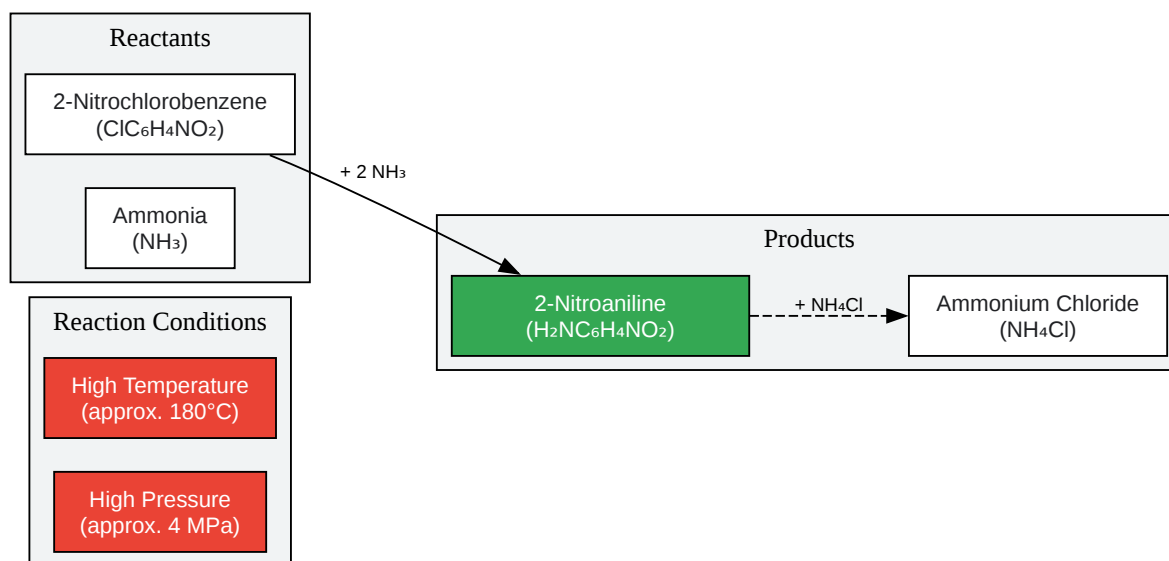


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Caption: Workflow for the determination of the boiling point of **2-Nitroaniline**.

Synthesis of 2-Nitroaniline

2-Nitroaniline is commercially prepared via the reaction of 2-nitrochlorobenzene with ammonia.^[1] This reaction is conducted under high temperature and pressure.



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Caption: Commercial synthesis of **2-Nitroaniline** from 2-nitrochlorobenzene.

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References

- 1. 2-Nitroaniline - Wikipedia [en.wikipedia.org]
- 2. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
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